

The Hypothetical Performance of 5-Aminonicotinic Acid in MOFs

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Compound of Interest

Compound Name: 5-Aminonicotinic acid

Cat. No.: B189487

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5-Aminonicotinic acid, a derivative of nicotinic acid (a pyridine carboxylic acid), possesses two key functional groups for MOF construction: a carboxylic acid for linking to metal nodes and an amino group for potential post-synthetic modification and enhanced functionality. The nitrogen atom within the pyridine ring can also participate in coordination. This trifunctional nature suggests that **5-aminonicotinic acid** could form MOFs with interesting structural and chemical properties.

Compared to the widely studied terephthalic acid (BDC) used in MOFs like MOF-5, the inclusion of an amino group and a pyridine nitrogen introduces basic sites. These sites can enhance selectivity for CO₂ adsorption and provide a platform for catalysis. The asymmetry of the linker could lead to the formation of novel network topologies.

Comparative Data of Established MOF Linkers

To contextualize the potential of **5-aminonicotinic acid**, the following table summarizes the properties of well-characterized MOFs based on different linkers. This data provides a benchmark for the anticipated performance of a MOF synthesized with **5-aminonicotinic acid**.

MOF	Linker	Functional Group	Metal Node	BET Surface Area (m ² /g)	Pore Volume (cm ³ /g)	Thermal Stability (°C)	Key Features
MOF-5	Terephthalic acid (BDC)	-H	Zn ₄ O	~2500-3000	~1.0	~400	High porosity, benchmark material. [1] [2]
UiO-66	Terephthalic acid (BDC)	-H	Zr ₆ O ₄ (OH) ₄	~1200	~0.5	~500	Exceptional thermal and chemical stability.
UiO-66-NH ₂	2-Aminoterephthalic acid	-NH ₂	Zr ₆ O ₄ (OH) ₄	~1100	~0.45	~450	Enhanced CO ₂ affinity, potential for post-synthetic modification.
MIL-53(Al)-NH ₂	2-Aminoterephthalic acid	-NH ₂	Al(OH)	~1100	~0.5	~400	Flexible "breathing" framework, selective adsorption.
MOF with 5-Bromonic	5-Bromonic	-Br	Cd or Co	Not reported	Not reported	Not reported	Exhibits photoluminescence

otinic
acid

otinic
acid

e (Cd) or
antiferro
magnetic
interactio
ns (Co).
[\[3\]](#)[\[4\]](#)

Experimental Protocols

The following are detailed experimental protocols for the synthesis of benchmark MOFs, which can be adapted for the synthesis of a novel MOF using **5-aminonicotinic acid**.

Synthesis of MOF-5

- Materials: Zinc nitrate hexahydrate ($\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$), terephthalic acid (H_2BDC), N,N-dimethylformamide (DMF).
- Procedure:
 - Dissolve 1.5 g of zinc nitrate hexahydrate and 0.5 g of terephthalic acid in 50 mL of DMF in a Teflon-lined autoclave.
 - Seal the autoclave and heat it at 105°C for 24 hours.
 - After cooling to room temperature, colorless crystals are formed.
 - The crystals are washed with fresh DMF and then with chloroform.
 - The solvent is removed by vacuum, and the MOF is activated by heating at 250°C under vacuum.

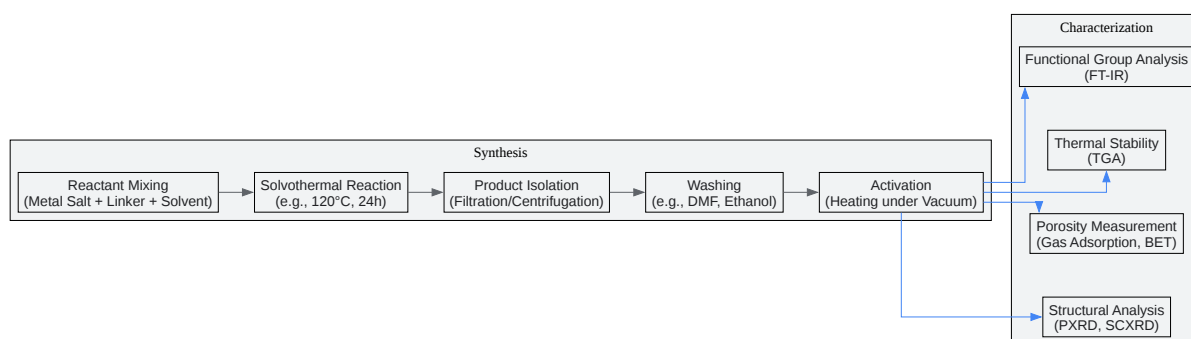
Synthesis of UiO-66

- Materials: Zirconium(IV) chloride (ZrCl_4), terephthalic acid (H_2BDC), N,N-dimethylformamide (DMF), hydrochloric acid (HCl).
- Procedure:

- Dissolve ZrCl_4 and H_2BDC in a 1:1 molar ratio in DMF.
- Add a modulating agent, such as hydrochloric acid, to control crystal size and defects.
- The mixture is sealed in a Teflon-lined autoclave and heated at 120°C for 24 hours.
- The resulting white precipitate is collected by centrifugation or filtration.
- The product is washed with DMF and then with a low-boiling-point solvent like ethanol or acetone.
- The MOF is activated by heating under vacuum to remove residual solvent.

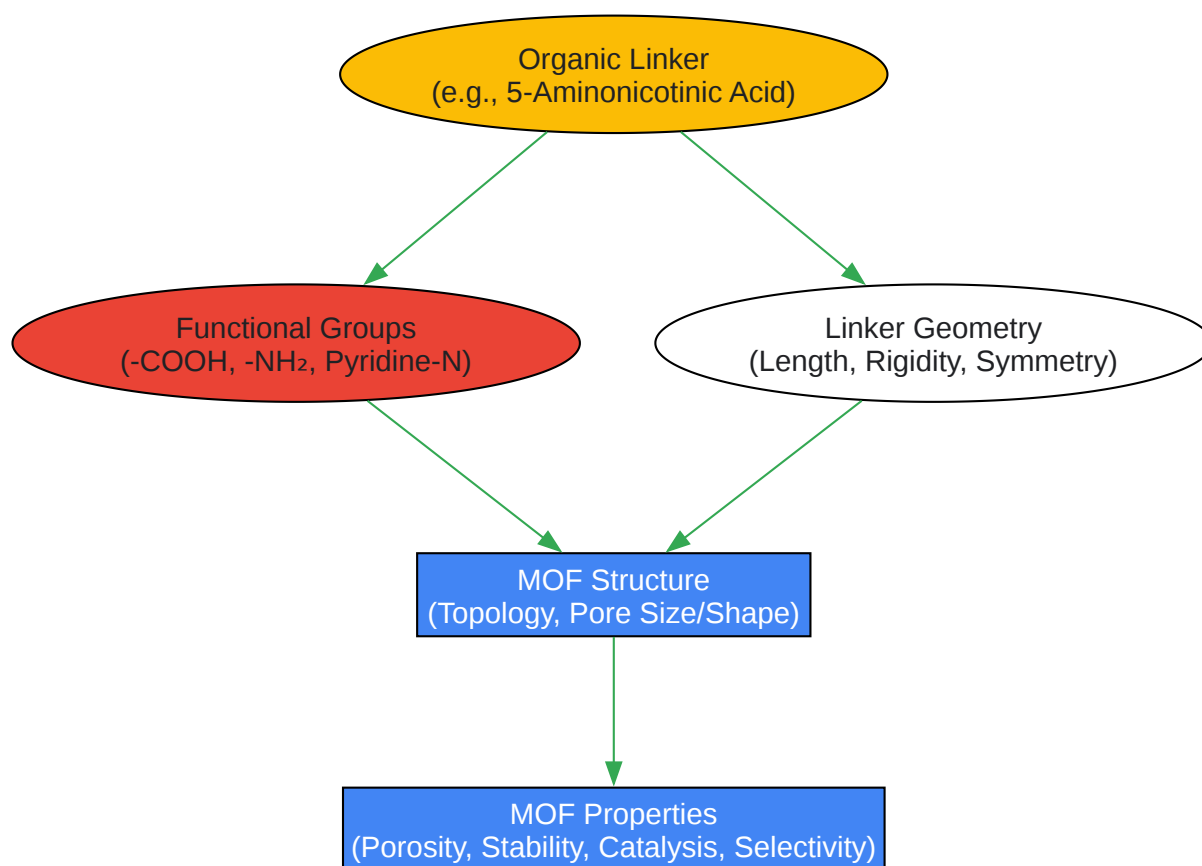
Visualizing Experimental Workflow and Logical Relationships

To guide the research process, the following diagrams illustrate a typical experimental workflow for MOF synthesis and characterization, and the logical relationship between linker choice and MOF properties.



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Caption: A generalized workflow for the synthesis and characterization of a Metal-Organic Framework.



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Caption: The relationship between organic linker characteristics and the resulting MOF properties.

Conclusion

While direct comparative data for MOFs synthesized from **5-aminonicotinic acid** is not yet available, by analyzing existing data from similar functionalized linkers, we can anticipate a promising future for this linker in the creation of novel MOFs. The presence of the amino group and the pyridine nitrogen is expected to impart enhanced functionalities, such as increased selectivity for gas separation and potential for catalytic applications. The provided experimental protocols for well-established MOFs offer a solid starting point for the synthesis and

investigation of MOFs based on **5-aminonicotinic acid**. Further experimental validation is necessary to fully elucidate the properties and potential applications of these new materials.

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